

Navigating the Safe Disposal of ML-193: A Procedural Guide

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Compound of Interest

Compound Name: ML-193

Cat. No.: B1676639

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive overview of the recommended disposal procedures for **ML-193**, a selective GPR55 antagonist, by synthesizing general laboratory chemical waste management principles. Adherence to these guidelines is essential for ensuring a safe laboratory environment and compliance with regulatory standards.

Chemical and Physical Properties of ML-193

A summary of the key quantitative data for **ML-193** is presented below. Understanding these properties is the first step in a safe handling and disposal protocol.

Property	Value
Molecular Weight	527.59 g/mol
Formula	C ₂₈ H ₂₅ N ₅ O ₄ S
CAS Number	713121-80-3
Form	Crystalline solid[1]
Color	Off-white to yellow[1]
Solubility	Soluble to 100 mM in DMSO. ≤0.1mg/ml in ethanol; 2mg/ml in DMSO; 3mg/ml in dimethyl formamide.
Storage Temperature	-20°C

Essential Disposal Procedures for ML-193

The following step-by-step procedures are based on established guidelines for the disposal of laboratory chemical waste. Under no circumstances should **ML-193** or its solutions be disposed of down the drain.

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** Determine if the **ML-193** waste is pure, in solution, or mixed with other chemicals. This will dictate the appropriate disposal pathway.
- **Segregate Incompatible Wastes:** Do not mix **ML-193** waste with incompatible materials. For instance, store it separately from strong acids, bases, and oxidizing agents to prevent violent reactions or the emission of toxic fumes. A fundamental principle of safe storage is to keep acids and bases separate, as well as oxidizing agents from reducing agents and organic compounds.

Step 2: Proper Containerization

- **Select an Appropriate Container:** Use a container that is chemically compatible with **ML-193** and any solvents present. Plastic containers are often preferred for chemical waste. The

container must be in good condition, free from leaks or cracks, and have a secure, leak-proof closure.

- **Use Original or Designated Containers:** Ideally, use the original container if it is intact and suitable. Otherwise, use a designated hazardous waste container provided by your institution. Avoid using food containers.
- **Keep Containers Closed:** Waste containers must be kept closed except when adding waste.

Step 3: Labeling and Storage

- **Labeling:** Clearly label the waste container with the words "Hazardous Waste" and the full chemical name: "**ML-193**" or "N-[4-[[[3,4-Dimethyl-5-isoxazolyl)amino]sulfonyl]phenyl]-6,8-dimethyl-2-(2-pyridinyl)-4-quinolinecarboxamide". Do not use abbreviations. The label should also include the concentration and the date when waste was first added to the container.
- **Satellite Accumulation Area (SAA):** Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation. This area must be inspected weekly for any signs of leakage.
- **Storage Limits:** A maximum of 55 gallons of hazardous waste may be stored in an SAA. For acutely toxic "P-listed" chemicals, the limit is one quart of liquid or one kilogram of solid. Once a container is full, it must be removed from the SAA within three days. Partially filled containers can remain in the SAA for up to one year.

Step 4: Disposal Request and Pickup

- **Contact Environmental Health & Safety (EHS):** When the waste container is full or ready for disposal, contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup. EHS is responsible for the proper management and disposal of chemical wastes in compliance with federal, state, and local regulations.
- **Documentation:** Maintain records of the waste generated as required by your institution and regulations like the Resource Conservation and Recovery Act (RCRA).

Disposal of Empty Containers

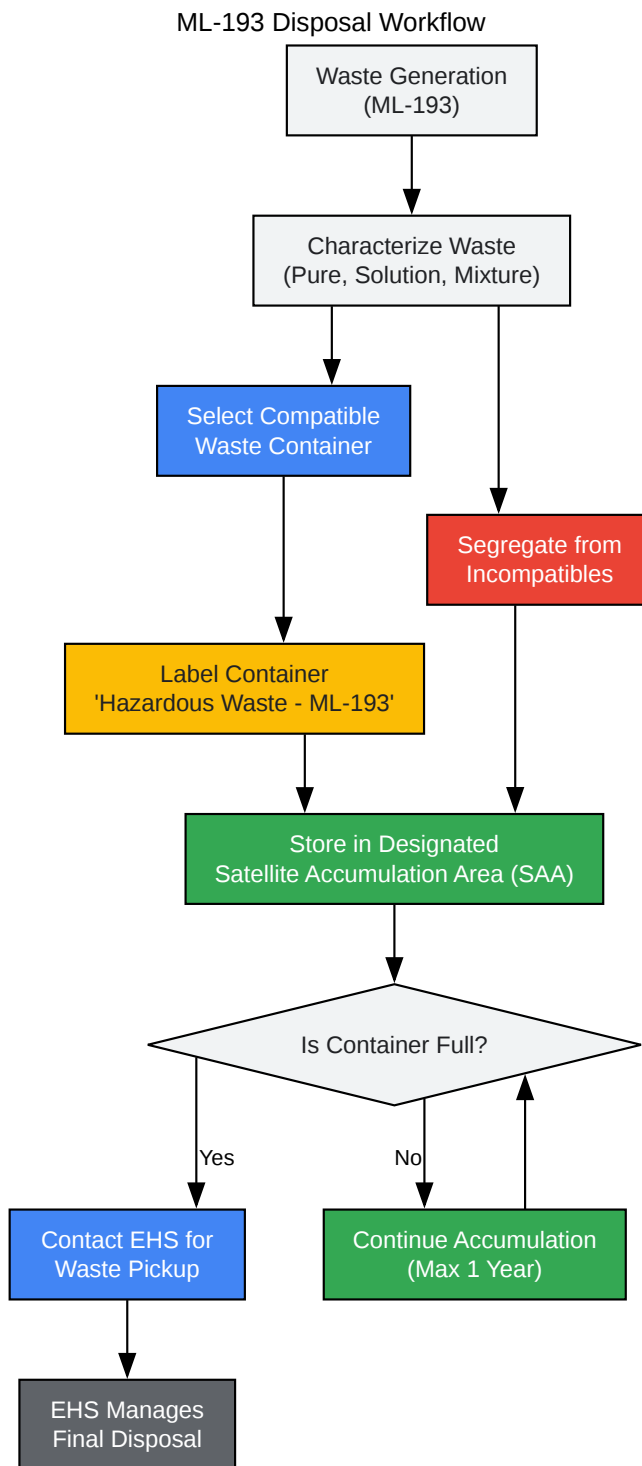
- **Triple Rinsing:** Empty containers that held **ML-193** should be triple-rinsed with a suitable solvent. The first rinsate must be collected and disposed of as hazardous waste. For containers that held highly toxic chemicals, the first three rinses must be collected as hazardous waste.
- **Final Disposal:** After thorough rinsing and air-drying, the container may be disposed of in the regular trash, provided all labels have been removed or defaced.

Experimental Protocols

While specific experimental protocols involving **ML-193** are not the focus of this disposal guide, it is crucial to formulate a waste disposal plan before beginning any experimental work. This proactive approach ensures that all generated waste is handled safely and in accordance with institutional and regulatory requirements.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **ML-193**.



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Caption: A flowchart outlining the key steps for the safe disposal of **ML-193** waste in a laboratory setting.

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References

- 1. ML193 CAS#: 713121-80-3 [m.chemicalbook.com]
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